

Application Notes and Protocols for IL-15-IN-1 Studies

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Compound of Interest		
Compound Name:	IL-15-IN-1	
Cat. No.:	B15609795	Get Quote

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Introduction

Interleukin-15 (IL-15) is a pleiotropic cytokine that plays a critical role in the development, proliferation, and activation of various immune cells, particularly natural killer (NK) cells and CD8+ T cells.[1][2][3] Its signaling is mediated through a heterotrimeric receptor complex, leading to the activation of downstream pathways crucial for immune surveillance and response. Dysregulation of the IL-15 pathway has been implicated in various autoimmune diseases and cancers, making it a compelling target for therapeutic intervention. **IL-15-IN-1** is a small molecule inhibitor designed to target the IL-15 signaling pathway, offering a potential therapeutic strategy for diseases driven by aberrant IL-15 activity. These application notes provide a comprehensive guide for the preclinical evaluation of **IL-15-IN-1**, detailing experimental design, protocols, and data interpretation.

Mechanism of Action of IL-15

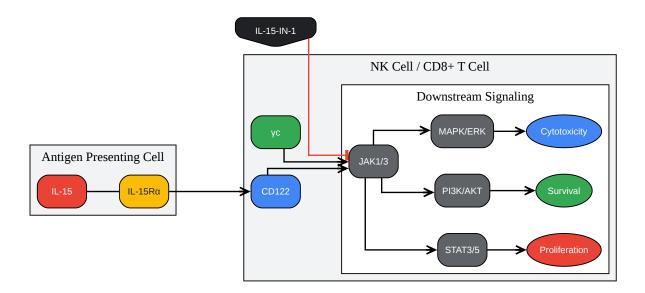
IL-15 signals through a receptor complex composed of the IL-15 receptor alpha (IL-15Rα) chain, the IL-2/IL-15 receptor beta (CD122) chain, and the common gamma (yc) chain (CD132). The primary mechanism of IL-15 signaling is trans-presentation, where IL-15 is presented by the IL-15Rα on one cell to a neighboring cell expressing the CD122/yc heterodimer. This binding event activates Janus kinases (JAK1 and JAK3), which in turn phosphorylate and activate Signal Transducer and Activator of Transcription (STAT) proteins, primarily STAT3 and STAT5.[1] Activated STATs dimerize, translocate to the nucleus, and



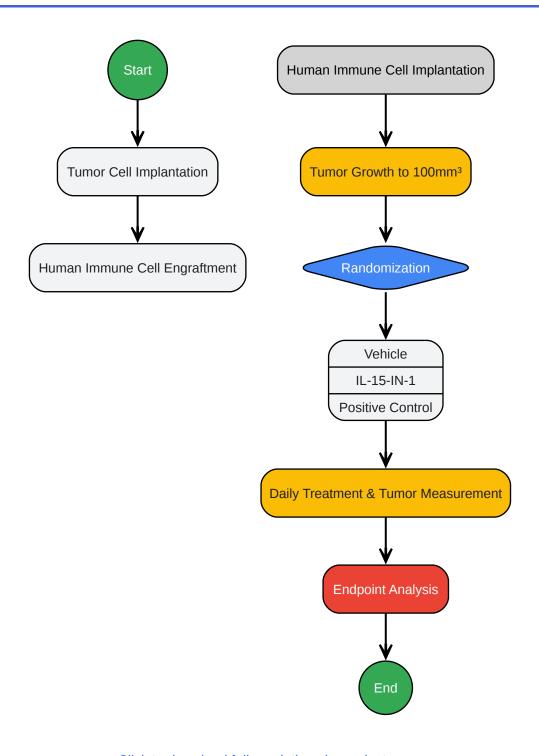
induce the transcription of target genes involved in cell survival, proliferation, and effector functions. Additionally, IL-15 signaling can activate other important pathways, including the Phosphoinositide 3-kinase (PI3K)/AKT and the Mitogen-activated protein kinase (MAPK)/ERK pathways.

IL-15 Signaling Pathway Diagram









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